

An In-Depth Guide to the Spectroscopic Characterization of 4'-Methylformanilide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4'-Methylformanilide

Cat. No.: B184166

[Get Quote](#)

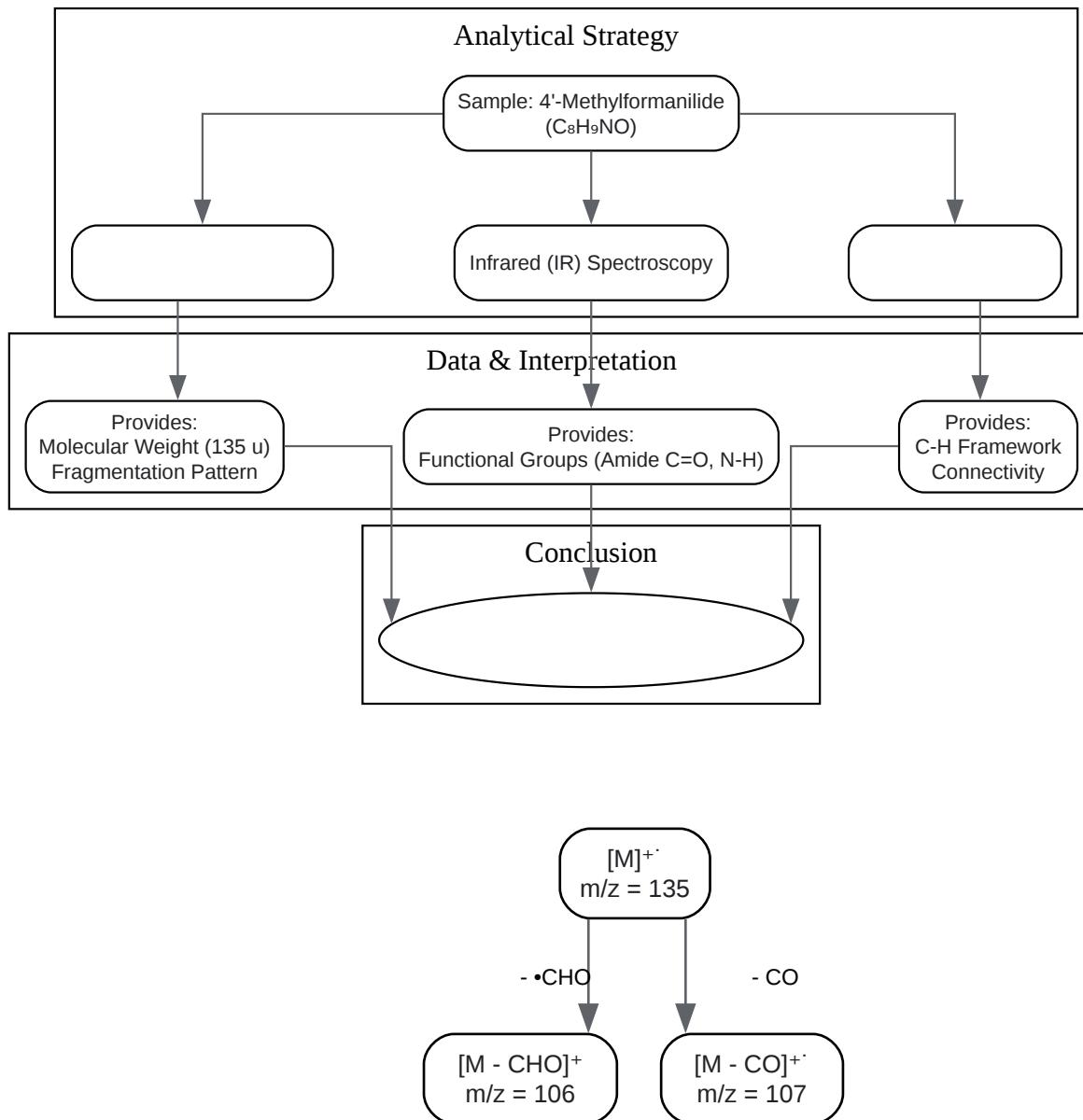
This technical guide provides a comprehensive analysis of the spectroscopic data for **4'-Methylformanilide** (CAS: 3085-54-9), a key chemical intermediate.^{[1][2]} For researchers, process chemists, and quality control scientists, the unambiguous confirmation of a molecule's identity is paramount. Spectroscopic techniques are the cornerstones of this process, each providing a unique and complementary piece of structural evidence.^{[3][4]} This document moves beyond a simple data repository, delving into the causality behind experimental choices and the logic of spectral interpretation to present a self-validating structural proof for **4'-Methylformanilide**.

The core principle of modern analytical chemistry is that no single technique provides absolute proof. Instead, we build a robust, irrefutable case by correlating data from orthogonal methods. In this guide, we will integrate data from Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) to create a complete and validated spectroscopic profile of the target molecule.

The Analytical Workflow: A Multi-Technique Approach

The structural elucidation of an organic compound like **4'-Methylformanilide** is a systematic process. We begin with a hypothesis of the structure and then use spectroscopic methods to test it. Mass spectrometry provides the molecular weight and fragmentation clues, infrared spectroscopy identifies the functional groups present, and NMR spectroscopy maps out the

precise carbon-hydrogen framework. The convergence of all three data sets on the same structure provides high-confidence verification.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4'-Methylformanilide | C8H9NO | CID 76519 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-METHYLFORMANILIDE | CAS: 3085-54-9 | Chemical Product | FINETECH INDUSTRY LIMITED - FINETECH INDUSTRY LIMITED - Custom Synthesis and Chemical Reagents Supplier [finetechnology-ind.com]
- 3. Spectroscopic Characterization - Instituto de Nanociencia y Materiales de Aragón [inma.unizar-csic.es]
- 4. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [An In-Depth Guide to the Spectroscopic Characterization of 4'-Methylformanilide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b184166#4-methylformanilide-spectroscopic-data-nmr-ir-ms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com